

Essential Safety and Handling Protocols for GNE-149

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Compound of Interest

Compound Name: GNE-149

Cat. No.: B12411577

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GNE-149 is an orally bioavailable, potent full antagonist of estrogen receptor alpha (ER α) and a selective estrogen receptor degrader (SERD) intended for research in areas such as ER-positive breast cancer.[1][2][3][4] As a compound with high biological activity, appropriate safety measures are imperative during handling, storage, and disposal to protect researchers and the environment. This guide provides essential, immediate safety and logistical information for laboratory personnel.

Personal Protective Equipment (PPE)

When handling **GNE-149**, which is typically a powder solid, adherence to standard laboratory safety protocols is critical.[5] The following personal protective equipment should be worn to prevent skin and eye contact, inhalation, and ingestion.

Core PPE Requirements:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.[5]
- **Skin Protection:** Wear appropriate protective gloves and a lab coat or other protective clothing to prevent skin exposure.[5]
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection may not be required. However, if there is a risk of dust formation, a particle filter respirator is recommended.[5]

Operational and Handling Plan

A systematic approach to handling **GNE-149** will minimize exposure risk and ensure the integrity of the compound.

Step-by-Step Handling Procedure:

- Preparation: Ensure adequate ventilation in the designated handling area.[\[5\]](#)
- Personal Protective Equipment (PPE): Before handling, don the required PPE as outlined above.
- Handling: Avoid the formation of dust when working with the solid compound.[\[5\]](#) Prevent contact with skin, eyes, and clothing.[\[5\]](#) Ingestion and inhalation should also be avoided.[\[5\]](#)
- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[\[5\]](#) For long-term storage, refrigeration is recommended.[\[5\]](#)

Disposal Plan

Proper disposal of **GNE-149** and any contaminated materials is crucial to prevent environmental release.

- Waste Collection: Sweep up any solid waste and place it into a suitable, labeled container for disposal.[\[5\]](#) Avoid creating dust.[\[5\]](#)
- Environmental Precautions: **GNE-149** should not be released into the environment.[\[5\]](#)
- Regulatory Compliance: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Emergency Procedures

In case of accidental exposure, immediate action is necessary.

- Eye Contact: Immediately flush eyes with plenty of water, also under the eyelids. If irritation persists, seek medical attention.

- Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation occurs, get medical advice/attention.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Fire: In case of a fire, use carbon dioxide (CO₂), extinguishing powder, foam, or water to extinguish.[6] Wear self-contained breathing apparatus and full protective gear during firefighting activities.[5]

Physical and Chemical Properties

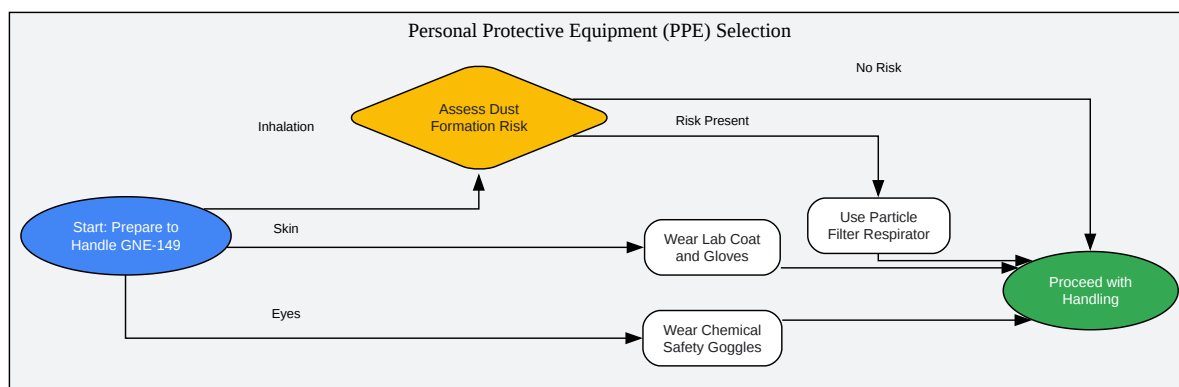
The following table summarizes key quantitative data for **GNE-149**.

Property	Value
Molecular Formula	C ₂₈ H ₄₄ O
Molecular Weight	396.64 g/mol
Appearance	Off-white Powder Solid
Melting Point	156 - 158 °C
Boiling Point	250 °C @ 1.3 Pa
Solubility	Insoluble in water

Source: Generic Safety Data Sheet for a similar compound.[5]

Visualized Workflows

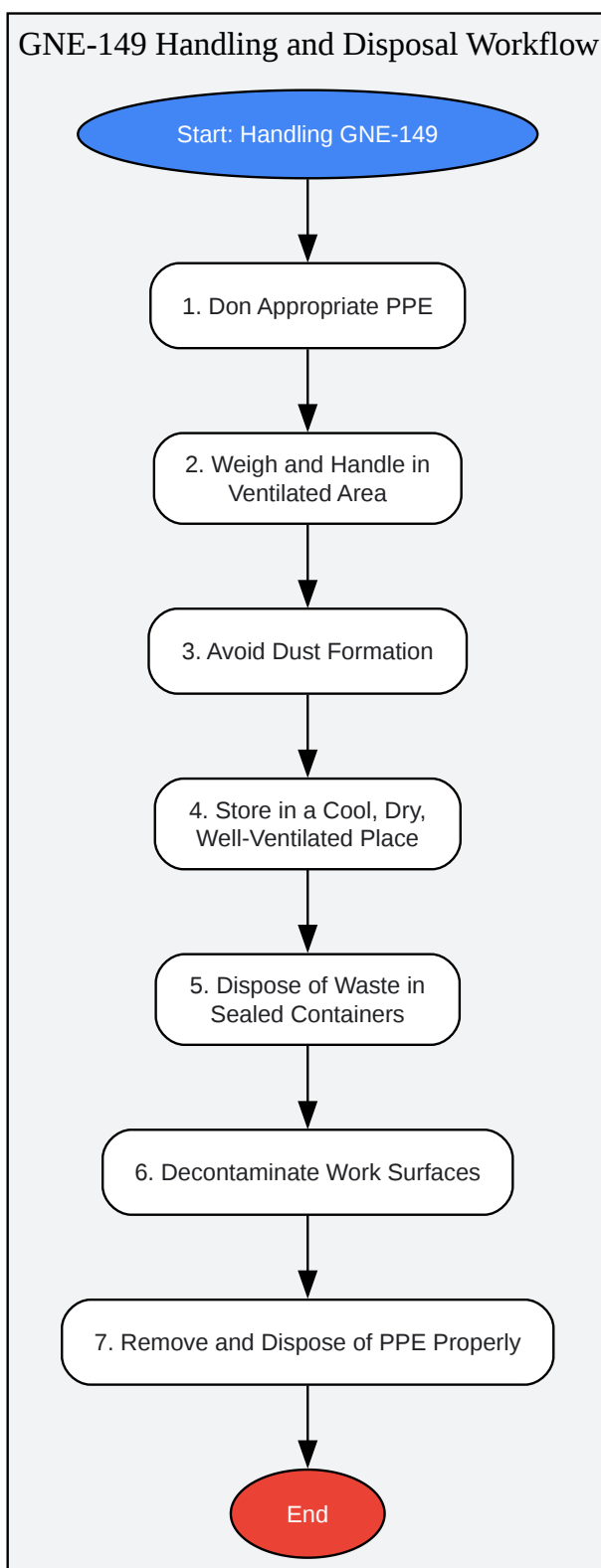
The following diagrams illustrate key processes for the safe handling of **GNE-149**.



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Caption: PPE selection workflow for handling **GNE-149**.

GNE-149 Handling and Disposal Workflow

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